

Personal protective equipment for handling Guazatine acetate salt

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Compound of Interest

Compound Name: Guazatine acetate salt

Cat. No.: B037631

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Essential Safety and Handling Guide for Guazatine Acetate Salt

For researchers, scientists, and drug development professionals, the paramount importance of safe handling of all laboratory chemicals cannot be overstated. This document provides essential, immediate safety and logistical information for handling **Guazatine acetate salt**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Guazatine acetate salt is a non-systemic contact fungicide.^[1] It is classified as a dangerous good for transport and may be subject to additional shipping charges.^[1] This chemical is harmful if swallowed or in contact with skin, fatal if inhaled, and very toxic to aquatic life.^[2]

Hazard Summary

It is crucial to be aware of the potential hazards associated with **Guazatine acetate salt** to ensure safe handling.

| Hazard Classification | GHS Pictogram | Signal Word | Hazard Statement |
|---|---------------|------------------------------------|------------------|
| Acute Toxicity, Oral (Category 4) | Danger | H302: Harmful if swallowed | |
| Acute Toxicity, Dermal (Category 4) | | H312: Harmful in contact with skin | |
| Acute Toxicity, Inhalation (Category 1) | | H330: Fatal if inhaled | |
| Hazardous to the aquatic environment, acute hazard (Category 1) | | H400: Very toxic to aquatic life | |

Personal Protective Equipment (PPE)

The following personal protective equipment is essential for the safe handling of **Guazatine acetate salt**.

| PPE Category | Recommended Equipment | Specifications and Procedures |
|------------------------|---|---|
| Eye/Face Protection | Safety glasses or goggles | Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). Goggles should be worn to seal the area around the eyes.[3] |
| Hand Protection | Chemical-resistant gloves | Nitrile or PVC gloves are recommended.[4] Always check gloves for leaks before use.[3] Sleeves of coveralls should be worn outside the gloves.[3] |
| Body Protection | Protective clothing, such as a lab coat or chemical-resistant coveralls | Should cover all exposed skin to prevent contact. Impervious clothing, such as a one- or two-piece suit made of butyl rubber, neoprene, or PVC, is recommended.[5] |
| Respiratory Protection | Respirator with appropriate filter | A respirator with a P3 filter type is recommended. Ensure that maintenance, cleaning, and testing of respiratory protective devices are carried out according to the manufacturer's instructions. |

Operational and Disposal Plans

Handling and Storage:

- Work under a chemical fume hood.
- Do not inhale the substance or mixture.

- Avoid generation of dust.
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands and face thoroughly after handling.
- Store in a tightly closed container in a dry, well-ventilated place.[\[2\]](#)
- Store locked up in an area accessible only to qualified or authorized personnel.[\[2\]](#)

Spill Response:

- Evacuate the danger area and consult an expert.
- Wear appropriate PPE as outlined above.
- Cover drains to prevent the product from entering.
- Carefully take up the spilled material without generating dust.
- Collect, bind, and pump off spills.
- Place in a suitable, labeled container for disposal.
- Clean the affected area thoroughly.

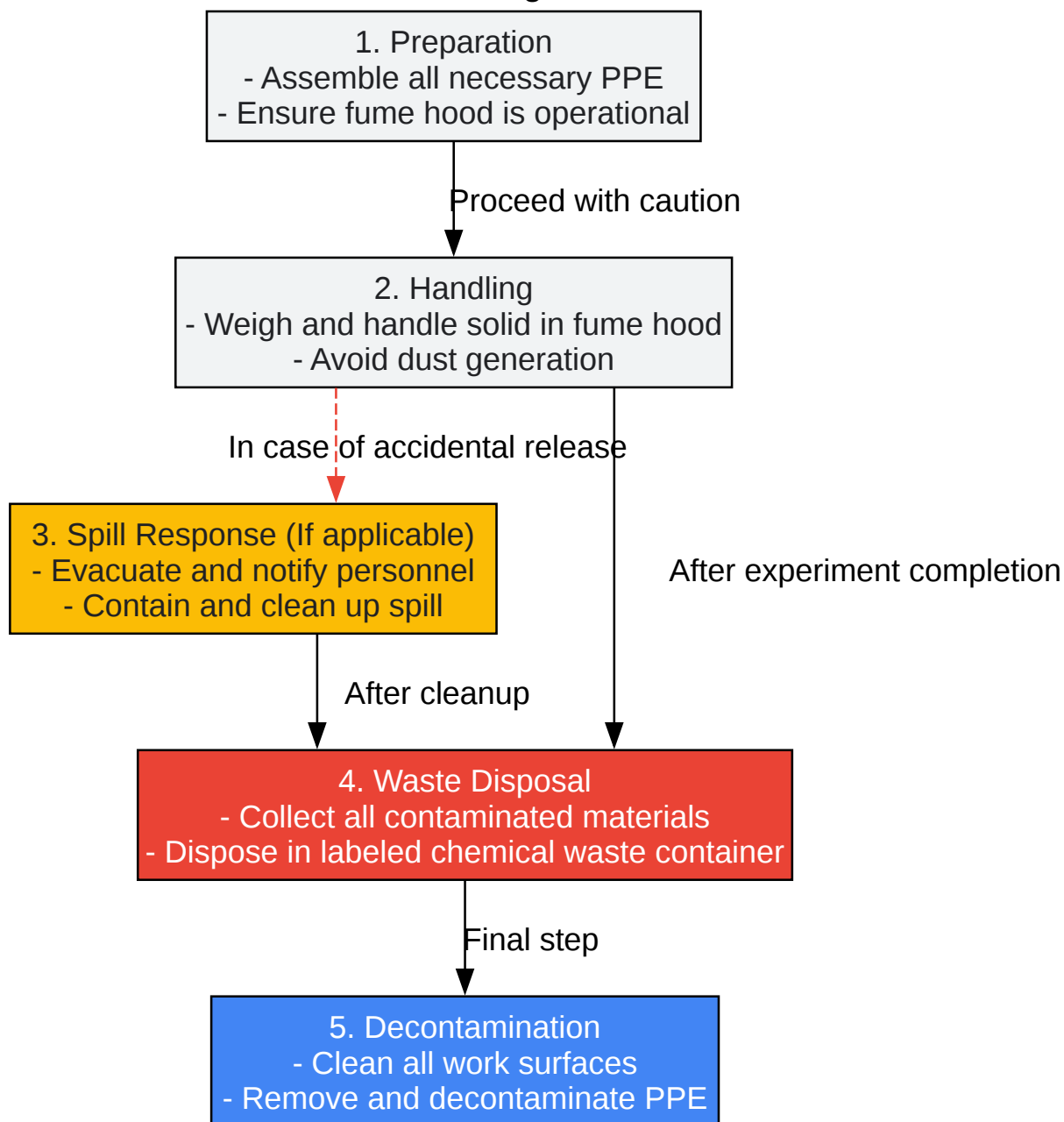
Disposal:

- Waste material must be disposed of in accordance with national and local regulations.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Dispose of contents and container to an approved waste disposal plant.

Emergency First-Aid Measures

- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor. If breathing has stopped, provide artificial respiration.^[2]
- If on skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Call a POISON CENTER or doctor if you feel unwell.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

Workflow for Safe Handling of Guazatine Acetate Salt



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Caption: A flowchart illustrating the key steps for safely handling **Guazatine acetate salt**.

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